

Pinealon reconstitution and storage

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pinealon

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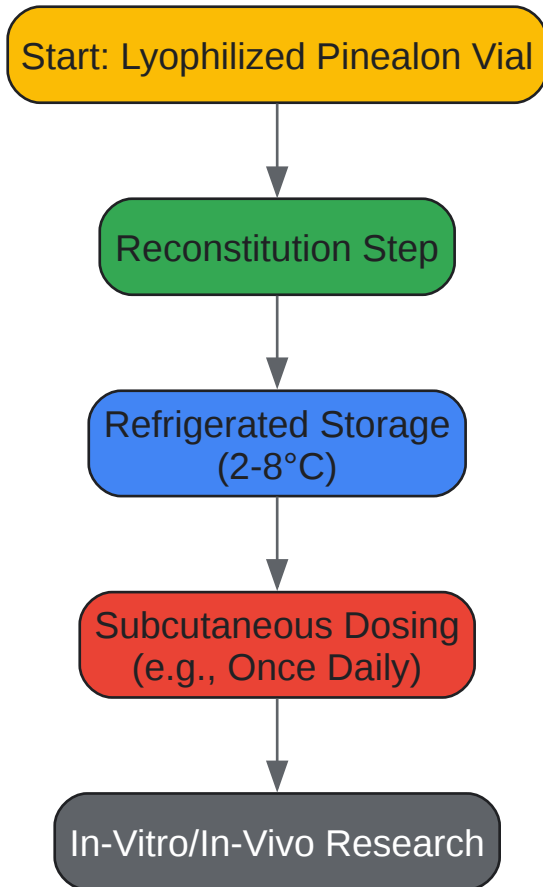
Chemical & Pharmaceutical Profile

The table below summarizes the core chemical and handling information for **Pinealon**, essential for experimental reproducibility.

Property	Specification
Amino Acid Sequence	Glu-Asp-Arg (EDR) [1] [2]
Molecular Formula	C ₁₅ H ₂₆ N ₆ O ₈ [1]
Molecular Weight	418.40 g/mol [1]
CAS Number	175175-23-2 [1]
Solubility	Soluble in water (e.g., 40 mg/mL) [1]
Storage (Lyophilized)	-20°C or lower, protected from light [3] [4] [5]
Storage (Reconstituted)	2-8°C (refrigerated); stable for approximately 4 weeks. Avoid repeated freeze-thaw cycles. [3] [2]

Reconstitution Protocol & Dosing

This section provides a standardized method for preparing **Pinealon** for research use. The following workflow diagram outlines the key stages of a research cycle involving **Pinealon**.



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Detailed Reconstitution Steps (for a 20 mg vial)

The table below details the process for creating a solution with a target concentration of approximately 6.67 mg/mL, which is convenient for accurate, low-volume dosing [3].

Step	Action	Key Considerations
1. Prepare	Gather a 20 mg vial of Pinealon, 3.0 mL of bacteriostatic water, alcohol swabs, and a sterile syringe.	Ensure aseptic technique to maintain sterility.

Step	Action	Key Considerations
2. Transfer	Slowly inject the 3.0 mL of bacteriostatic water into the peptide vial.	Direct the stream down the wall of the vial to minimize foam and agitation [3].
3. Mix	Gently swirl or roll the vial until the powder is fully dissolved.	Do not shake vigorously , as this can degrade the peptide [3] [2].
4. Label & Store	Label the vial with date, concentration, and your initials. Refrigerate immediately at 2-8°C [3].	Use within 4 weeks of reconstitution [2].

Research Dosing Framework

The table below outlines a hypothetical, gradual dosing schedule for research purposes, based on a concentration of 6.67 mg/mL using U-100 insulin syringes (where 1 unit = 0.01 mL). **It is critical to note that this framework is educational and based on a research model; subcutaneous human dosing is not clinically established, as published literature frequently describes oral administration [3].**

Research Phase	Daily Dose (mcg)	Volume (mL)	U-100 Syringe Units (approx.)
Weeks 1-2	200 mcg	0.03 mL	3 units
Weeks 3-4	300 mcg	0.045 mL	4.5 units
Weeks 5-6	400 mcg	0.06 mL	6 units
Weeks 7-12	500 mcg	0.075 mL	7.5 units

Investigated Mechanisms of Action

Preclinical studies suggest **Pinealon** may exert its effects through several interconnected pathways relevant to neuroprotection and aging [3] [2].

- **Epigenetic Regulation & Gene Expression:** **Pinealon** is thought to enter cells and interact with DNA, influencing the expression of genes involved in neuronal activity and cellular protection. This includes regulating proteins associated with apoptosis and antioxidant defense [2].
- **Antioxidant Activity:** In vitro studies indicate **Pinealon** can prevent the accumulation of reactive oxygen species (ROS), thereby reducing oxidative stress, a key contributor to cellular aging and neurodegeneration [1] [2].
- **Modulation of Signaling Pathways:** The peptide has been reported to suppress the activation of the ERK1/2 signaling pathway under stress conditions, which may contribute to its cytoprotective effects [1].
- **Telomere Stability:** Research suggests **Pinealon** may enhance the expression of the hormone irisin, which is associated with strengthening telomeres, the protective caps at the ends of chromosomes, thereby potentially slowing cellular aging [6] [2].

Critical Safety & Regulatory Notes

- **Regulatory Status:** **Pinealon** is **not an FDA-approved medication** and is classified as a research compound. It is for laboratory research use only and is not intended for human diagnosis, treatment, or consumption [7] [2] [5].
- **Quality Control:** There is a significant difference between research-grade and pharmaceutical-grade peptides. Research-grade peptides may have variable purity, increasing the risk of adverse events in a clinical context. Sourcing from reputable suppliers that provide third-party testing and certificates of analysis (COAs) is crucial for research integrity [2].
- **Safety Profile:** While peptide bioregulators like **Pinealon** are often described as having a small side effect profile in available research, dedicated safety studies in humans are lacking. Potential side effects, as with any injectable, could include local injection site reactions [2].

Reference Summary

The application of **Pinealon** in a research setting requires meticulous attention to its pharmaceutical properties, a sterile reconstitution protocol, and a clear understanding of its investigational mechanisms. The information provided here serves as a foundational guide for scientists designing in-vitro or in-vivo studies.

- **Khavinson et al. (2011).** *Rejuvenation Research* - Mechanistic in-vitro study on free radical suppression [3].
- **MedChemExpress (MCE) Product Page** - Chemical and biological activity data [1].
- **Paragon Sports Medicine** - Overview of clinical applications and regulatory status [7].
- **Particle Peptides Blog (2024)** - Summary of effects on irisin and telomeres [6].

- **Innerbody Research (2025)** - Comprehensive review of benefits, safety, and user experience [2].

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4. Pinealon 10MG [simplepeptide.com]
5. PINEALON 10MG [alphaomegapeptide.com]
6. Pinealon: Revolutionary Anti-Aging Peptide [particlepeptides.com]
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To cite this document: Smolecule. [Pinealon reconstitution and storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12877519#pinealon-reconstitution-and-storage>]

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